

handling and safety precautions for 1,3-Diisopropylthiourea

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Compound of Interest

Compound Name: **1,3-Diisopropylthiourea**

Cat. No.: **B146723**

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Technical Support Center: 1,3-Diisopropylthiourea

This technical support center provides essential information for the safe handling and effective use of **1,3-Diisopropylthiourea** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **1,3-Diisopropylthiourea** and what are its primary applications in research?

A1: **1,3-Diisopropylthiourea** is a symmetrically substituted thiourea derivative. In research, it is primarily used as a ligand in the synthesis of metal halide complexes.^[1] It also has applications in agricultural chemistry as a potential herbicide and plant growth regulator, and in pharmaceutical development.^[2]

Q2: What are the main hazards associated with **1,3-Diisopropylthiourea**?

A2: According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **1,3-Diisopropylthiourea** is classified as toxic if swallowed, toxic in contact with skin, and toxic if inhaled.^[3] It can also cause skin, eye, and respiratory irritation.^[4]

Q3: What personal protective equipment (PPE) should be worn when handling **1,3-Diisopropylthiourea**?

A3: When handling **1,3-Diisopropylthiourea**, it is crucial to wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles with side-shields, and a lab coat.[4][5] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[4][6] For weighing and handling of the solid, a dust mask (e.g., N95) is recommended.[5]

Q4: How should I store **1,3-Diisopropylthiourea**?

A4: Store **1,3-Diisopropylthiourea** in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2][7]

Q5: What should I do in case of accidental exposure to **1,3-Diisopropylthiourea**?

A5:

- Skin contact: Immediately take off all contaminated clothing and wash the affected area with plenty of soap and water.[4]
- Eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[7]
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing. Seek medical attention if you feel unwell.[4]
- Ingestion: If swallowed, call a poison center or doctor immediately. Rinse the mouth with water. Do NOT induce vomiting.[4]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₁₆ N ₂ S
Molecular Weight	160.28 g/mol [8]
Appearance	White to off-white crystalline powder [2]
Melting Point	143-145 °C
Solubility	Sparingly soluble in Chloroform, slightly soluble in Methanol [2]

Experimental Protocol: Synthesis of a Metal Complex

This protocol is adapted from the synthesis of Co(II), Cu(II), Zn(II), and Fe(III) complexes of **1,3-diisopropylthiourea** as described by Ajibade and Zulu.[\[1\]](#)[\[9\]](#)

Objective: To synthesize a generic divalent metal complex with **1,3-Diisopropylthiourea**.

Materials:

- **1,3-Diisopropylthiourea**
- A divalent metal chloride salt (e.g., CoCl₂, CuCl₂, ZnCl₂)
- Absolute Ethanol
- Diethyl ether

Procedure:

- In a round-bottom flask, dissolve **1,3-Diisopropylthiourea** in absolute ethanol with stirring.
- In a separate flask, dissolve the divalent metal chloride salt in absolute ethanol.
- Slowly add the metal salt solution to the **1,3-Diisopropylthiourea** solution with continuous stirring.

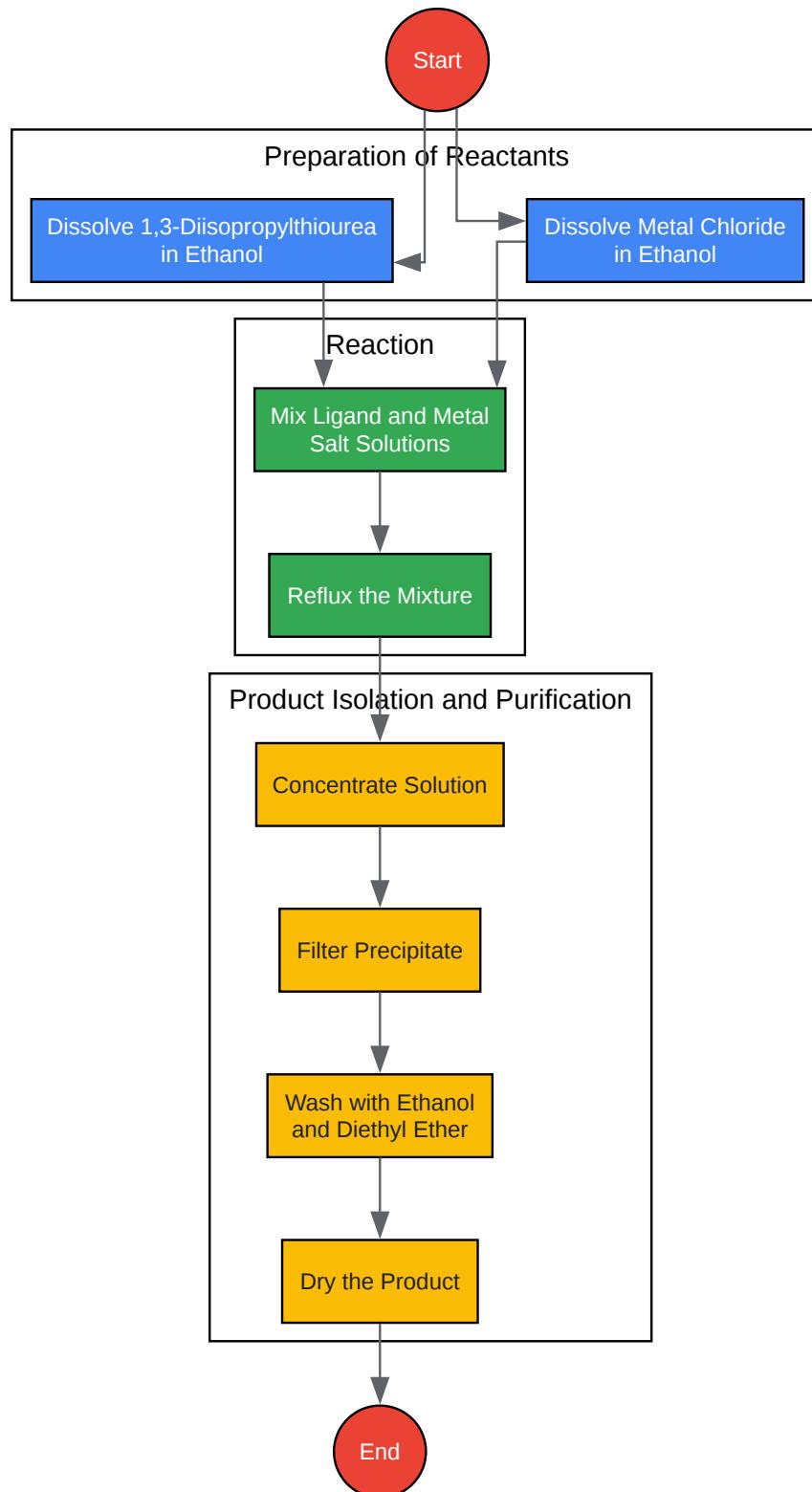
- Reflux the resulting mixture for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, concentrate the solution under reduced pressure.
- Filter the precipitate that forms.
- Wash the collected solid with ethanol and then with diethyl ether.
- Dry the final product in a desiccator.

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Low or no product yield	1. Incomplete reaction. 2. Steric hindrance from the isopropyl groups. ^[3] 3. The metal salt is not fully dissolved.	1. Extend the reflux time and continue to monitor by TLC. 2. Gently increase the reaction temperature. 3. Ensure the metal salt is completely dissolved before adding it to the ligand solution.
Formation of an oil instead of a precipitate	The product may be soluble in the reaction solvent or has a low melting point.	1. Try to precipitate the product by adding a non-polar solvent (e.g., hexane) dropwise. 2. Cool the solution in an ice bath to encourage crystallization.
Product is difficult to filter (very fine powder)	Small crystal size.	1. Allow the precipitate to settle before decanting the supernatant. 2. Use a centrifuge to pellet the solid before decanting.
Unexpected color of the final product	Presence of impurities, possibly from residual starting materials or side reactions.	Recrystallize the product from a suitable solvent system.

Diagrams

Experimental Workflow: Synthesis of a Metal Complex



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Caption: Workflow for the synthesis of a metal complex with **1,3-Diisopropylthiourea**.

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